

An In-Depth Technical Guide to GSK1016790A: A Potent and Selective TRPV4 Agonist

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Compound of Interest

Compound Name: *1,1-Dimethyl-2,3-dihydro-1H-isoindole*

Cat. No.: B2579516

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of GSK1016790A, a highly potent and selective agonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) channel. We will delve into its chemical properties, mechanism of action, and the intricate signaling pathways it modulates. Furthermore, this guide will present a detailed experimental protocol for utilizing GSK1016790A in vitro, a curated list of suppliers, and a discussion of its significant applications in biomedical research.

Introduction and Compound Identification

GSK1016790A has emerged as an invaluable pharmacological tool for the investigation of TRPV4 channel function.[1][2] TRPV4 is a non-selective cation channel that plays a crucial role in a variety of physiological processes, including mechanosensation, osmosensation, and temperature sensing.[3][4] The high potency and selectivity of GSK1016790A make it a superior alternative to other less specific agonists like 4 α -Phorbol 12,13-didecanoate (4 α -PDD). [3][5]

It is important to note a discrepancy in the Chemical Abstracts Service (CAS) number sometimes associated with this compound. While the user query specified CAS number 712262-06-1, which is linked to **1,1-Dimethyl-2,3-Dihydro-1H-Isoindole**, the vast body of scientific literature and major chemical suppliers identify GSK1016790A with CAS number

942206-85-1.[6][7][8][9] This guide will proceed with the information pertinent to GSK1016790A under its correct and widely accepted CAS number.

Physicochemical Properties

A clear understanding of the physicochemical properties of GSK1016790A is fundamental for its proper handling, storage, and use in experimental settings.

Property	Value	Source
CAS Number	942206-85-1	[6][8][9]
Synonyms	GSK101	[8][10]
Molecular Formula	C ₂₈ H ₃₂ Cl ₂ N ₄ O ₆ S ₂	[7][8]
Molecular Weight	655.61 g/mol	[7][10]
Purity	≥97% (HPLC)	[11]
Solubility	DMSO: 15 mg/mL Ethanol: 10 mg/mL	[8]
Storage	Powder: -20°C for 3 years In solvent: -80°C for 1 year	[7]

Mechanism of Action and Signaling Pathways

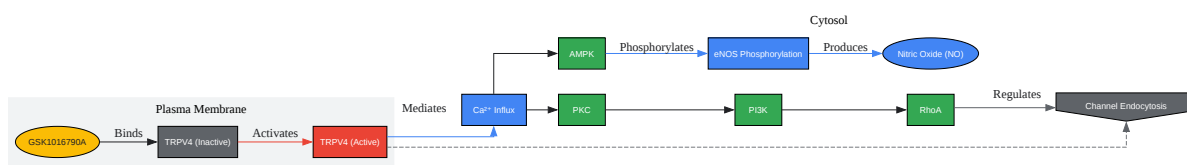
GSK1016790A functions as a potent agonist of the TRPV4 channel.[6][10] Its binding to the channel leads to a conformational change, opening the channel pore and allowing the influx of cations, most notably Ca²⁺. [6] This influx of calcium triggers a cascade of downstream signaling events.

The activation of TRPV4 by GSK1016790A has been shown to induce a rapid, yet partial, desensitization and subsequent downregulation of the channel's expression on the plasma membrane.[1][7][10] This regulatory mechanism is crucial for modulating the cellular response to sustained stimulation.

Several key signaling pathways are implicated in the cellular response to GSK1016790A-mediated TRPV4 activation. Notably, the endocytosis of TRPV4 channels following stimulation

with GSK1016790A is regulated by Protein Kinase C (PKC), Phosphoinositide 3-kinase (PI3K), and the small GTPase RhoA.[1][2]

Furthermore, in endothelial cells, GSK1016790A has been demonstrated to induce the phosphorylation and activation of endothelial nitric oxide synthase (eNOS), partly through the AMP-activated protein kinase (AMPK) pathway.[4] This leads to the production of nitric oxide (NO), a key signaling molecule in vasodilation.



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Caption: GSK1016790A signaling cascade.

Experimental Protocol: In Vitro Calcium Imaging

This protocol outlines a general procedure for measuring intracellular calcium influx in response to GSK1016790A stimulation in a cell line expressing TRPV4 (e.g., HEK293-TRPV4).

Materials:

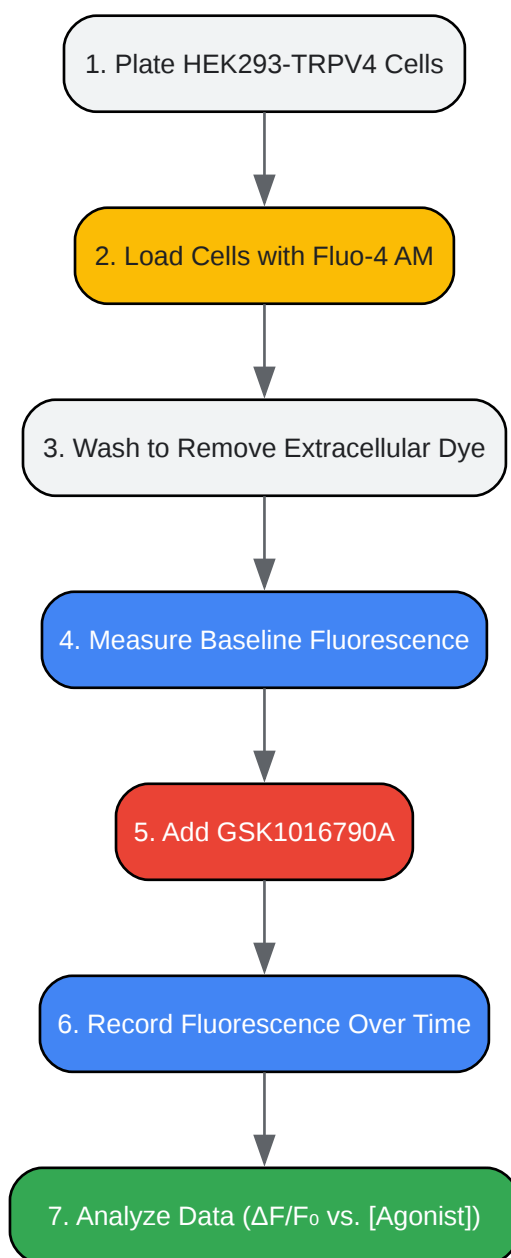
- HEK293 cells stably expressing human TRPV4
- Cell culture medium (e.g., DMEM with 10% FBS)
- Fluo-4 AM calcium indicator

- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) with Ca^{2+} and Mg^{2+}
- GSK1016790A stock solution (in DMSO)
- TRPV4 antagonist (e.g., HC-067047) for control experiments
- Fluorescence microplate reader or fluorescence microscope

Procedure:

- Cell Culture: Plate HEK293-TRPV4 cells in a 96-well black, clear-bottom plate and grow to 80-90% confluency.
- Dye Loading:
 - Prepare a Fluo-4 AM loading solution in HBSS. A typical concentration is 2-5 μM Fluo-4 AM with 0.02% Pluronic F-127.
 - Remove the culture medium from the cells and wash once with HBSS.
 - Add the Fluo-4 AM loading solution to each well and incubate for 30-60 minutes at 37°C.
- Washing: Remove the loading solution and wash the cells 2-3 times with HBSS to remove extracellular dye.
- Baseline Measurement: Add HBSS to each well and measure the baseline fluorescence for 1-2 minutes.
- Compound Addition:
 - Prepare serial dilutions of GSK1016790A in HBSS.
 - Add the GSK1016790A solutions to the wells while continuously recording the fluorescence.

- Data Acquisition: Record the fluorescence intensity over time. An increase in fluorescence indicates an influx of intracellular calcium.
- Data Analysis:
 - Calculate the change in fluorescence (ΔF) by subtracting the baseline fluorescence from the peak fluorescence.
 - Normalize the data by dividing ΔF by the baseline fluorescence (F_0).
 - Plot the normalized response against the concentration of GSK1016790A to determine the EC_{50} value.



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Caption: Workflow for in vitro calcium imaging.

Research Applications

The potent and selective nature of GSK1016790A makes it a valuable tool in a wide range of research areas:

- Vascular Biology: Studying the role of TRPV4 in vasodilation, vascular permeability, and endothelial function.[\[4\]](#)[\[10\]](#)
- Neuroscience: Investigating the involvement of TRPV4 in pain perception, mechanosensation, and neuronal signaling.[\[6\]](#)
- Respiratory Research: Exploring the function of TRPV4 in the airways and its potential role in conditions like asthma and pulmonary edema.
- Urology: Examining the contribution of TRPV4 to bladder function and hyperactivity.[\[3\]](#)
- Drug Discovery: Serving as a reference compound in high-throughput screening campaigns for novel TRPV4 modulators.

Commercial Suppliers

GSK1016790A is available from several reputable suppliers of research chemicals. It is crucial to source this compound from a reliable vendor to ensure high purity and consistency for experimental results.

Supplier	Website
MedChemExpress	--INVALID-LINK-- [6]
Selleck Chemicals	--INVALID-LINK-- [10]
Cayman Chemical	--INVALID-LINK-- [8]
TargetMol	--INVALID-LINK-- [7]
Tocris Bioscience	--INVALID-LINK-- [11]
Sigma-Aldrich	--INVALID-LINK-- [9]

Conclusion

GSK1016790A is a cornerstone tool for researchers investigating the multifaceted roles of the TRPV4 ion channel. Its high potency and selectivity, coupled with a growing understanding of its mechanism of action, empower scientists to dissect the physiological and pathophysiological

functions of TRPV4 with greater precision. This guide has provided a comprehensive overview of its properties, signaling pathways, and practical applications, serving as a valuable resource for the scientific community.

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